

# An In-depth Technical Guide to Dibenzyl Carbonate: Nomenclature and Synonyms

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## Compound of Interest

Compound Name: *Dibenzyl carbonate*

Cat. No.: *B1582940*

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, precise chemical nomenclature is paramount. This guide provides a comprehensive overview of the IUPAC name and various synonyms for **dibenzyl carbonate**, a key reagent in chemical synthesis.

## IUPAC Name

The formal name for the compound, as designated by the International Union of Pure and Applied Chemistry (IUPAC), is **dibenzyl carbonate**<sup>[1][2]</sup>.

## Chemical Identification

To facilitate unambiguous identification in research and documentation, the following identifiers are associated with **dibenzyl carbonate**:

| Identifier        | Value   |
|-------------------|---|
| CAS Number        | 3459-92-5 <sup>[1][2][3][4]</sup>   |
| Molecular Formula | C <sub>15</sub> H <sub>14</sub> O <sub>3</sub> <sup>[1][2][3][5][6]</sup> |
| Molecular Weight  | 242.27 g/mol <sup>[1][3][5][6]</sup>                                      |
| InChIKey          | PIZLBWGMERQCOC-UHFFFAOYSA-N <sup>[1][2]</sup>                             |

## Synonyms

**Dibenzyl carbonate** is known by a variety of synonyms in commercial and academic literature. The following table summarizes the most common alternative names.

| Synonym                                | Source(s)       |
|--|-----------------|
| Benzyl carbonate                       | [1][3][5][6][7] |
| Carbonic acid, bis(phenylmethyl) ester | [1][7]          |
| Carbonic acid, dibenzyl ester          | [1][3][5][7]    |
| NSC 406789                             | [5][6][7]       |
| Phenylmethyl (phenylmethoxy)formate    | [1]             |
| Linezolid Impurity 36                  | [1]             |
| Linezolid Impurity 50                  | [7]             |

## Logical Relationship of Nomenclature

The relationship between the common name, IUPAC name, and key synonyms is straightforward, with most names being descriptive of the chemical structure.

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